

Application Note: Green Synthesis Approaches for Baricitinib Intermediates

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Compound of Interest

Compound Name: 2-(Azetidin-3-ylidene)acetonitrile
hydrochloride

CAS No.: 1314910-43-4

Cat. No.: B1526224

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Strategic Overview: The Imperative for Sustainability in JAK Inhibitor Synthesis

Baricitinib (Olumiant®) is a selective JAK1/JAK2 inhibitor essential for treating rheumatoid arthritis, alopecia areata, and severe COVID-19. Traditional synthetic routes, while effective, often rely on high-impact reagents (e.g., sodium hydride), chlorinated solvents (DCM), and energy-intensive purifications.

This guide details Next-Generation Green Synthesis Protocols that prioritize atom economy, solvent safety, and continuous processing. By transitioning to these methodologies, laboratories can reduce Process Mass Intensity (PMI) by up to 40% while maintaining pharmaceutical-grade purity (>99.5%).

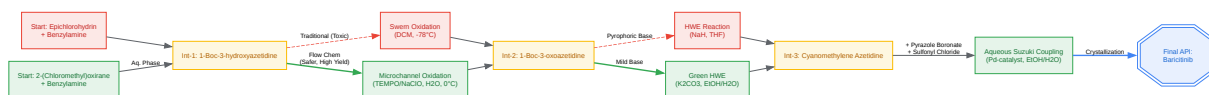
Key Green Chemistry Principles Applied

- Continuous Flow Chemistry: Utilizing microchannel reactors for safe, exothermic oxidations.

- Solvent Substitution: Replacing DMF and Dichloromethane with Ethanol, Water, and Acetonitrile.
- Telescoped Processing: Combining deprotection and functionalization to eliminate isolation steps.

Comparative Pathway Visualization

The following diagram illustrates the evolution from the traditional "batch" approach to the modern "green flow" synthesis for the critical azetidine intermediates.



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Caption: Comparison of Traditional (Red) vs. Green (Green) synthetic pathways for Baricitinib, highlighting the shift to flow chemistry and aqueous solvents.

Detailed Experimental Protocols

Protocol A: Continuous Flow Oxidation of Azetidin-3-ol

Objective: Synthesize tert-butyl 3-oxoazetidine-1-carboxylate (Int-2) without using cryogenic conditions or chlorinated solvents. Green Advantage: Replaces the Swern oxidation (requires DCM, Oxalyl Chloride, -78°C) with a TEMPO/Bleach system in water.

Reagents:

- Substrate: tert-butyl 3-hydroxyazetidine-1-carboxylate (0.5 M in Acetonitrile).
- Oxidant: NaOCl (10-13% aqueous solution, "Bleach").

- Catalyst: TEMPO (2,2,6,6-Tetramethylpiperidinyloxy) (1 mol%) + KBr (10 mol%) in water.
- Quench: Aqueous Na₂S₂O₃.

Workflow:

- System Setup: Use a microchannel reactor (e.g., Corning or Syrris) with two input streams.
 - Stream A: Substrate + TEMPO + KBr in MeCN/H₂O.
 - Stream B: Aqueous NaOCl (buffered to pH 8.5-9.5 with NaHCO₃).
- Reaction Parameters:
 - Temperature: 0–5 °C (controlled via chiller unit).
 - Residence Time: 2–5 minutes (vs. hours in batch).
 - Flow Rate: Adjusted to maintain a 1:1.2 molar ratio of Substrate:Oxidant.
- Execution:
 - Pump streams A and B into the mixing chip. The high surface-to-volume ratio ensures rapid heat dissipation of this exothermic reaction.
 - Collect the output stream directly into a stirred vessel containing Na₂S₂O₃ solution to quench immediately.
- Workup:
 - Phase separate (MeCN/Water). Extract aqueous layer once with Ethyl Acetate (EtOAc) (optional if MeCN phase holds product).
 - Evaporate solvent to yield the ketone as a white solid.
 - Yield: >92% (High purity, no column chromatography required).

Protocol B: "Green" Horner-Wadsworth-Emmons (HWE) Reaction

Objective: Convert Int-2 to tert-butyl 3-(cyanomethylene)azetidine-1-carboxylate (Int-3). Green

Advantage: Eliminates Sodium Hydride (NaH, pyrophoric) and THF; uses mild bases in Ethanol.

Reagents:

- Substrate: tert-butyl 3-oxoazetidine-1-carboxylate.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Reagent: Diethyl cyanomethylphosphonate (1.2 equiv).
- Base: Potassium Carbonate (K₂CO₃) or Potassium Phosphate (K₃PO₄).
- Solvent: Ethanol (EtOH) or EtOH/Water (10:1).

Step-by-Step:

- Dissolve the phosphonate (1.2 eq) in Ethanol (5 vol) at 20°C.
- Add K₂CO₃ (1.5 eq) and stir for 15 minutes. (Note: No H₂ gas evolution, unlike NaH).
- Add the ketone (Int-2) slowly over 30 minutes.
- Heat the mixture to 40–50 °C for 4 hours.
- Workup:
 - Cool to room temperature.[\[5\]](#) Add water (10 vol).
 - The product precipitates out as a white crystalline solid.
 - Filter, wash with water/ethanol (1:1), and dry.
- Yield: 85–90%.

Protocol C: Aqueous Suzuki-Miyaura Coupling

Objective: Final assembly of Baricitinib from the pyrazole-boronate and the chloropyrrolopyrimidine. Green Advantage: Uses water-soluble catalytic systems, avoiding Toluene/Dioxane.

Reagents:

- Coupling Partner 1: 2-(1-(ethylsulfonyl)-3-(4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-pyrazol-1-yl)azetidin-3-yl)acetonitrile.[\[6\]](#)
- Coupling Partner 2: 4-chloro-7H-pyrrolo[2,3-d]pyrimidine.[\[2\]](#)[\[4\]](#)
- Catalyst: Pd(dtbpf)Cl₂ or Pd(OAc)₂ with water-soluble ligand (e.g., sSPhos).
- Base: K₂CO₃ (2.0 eq).
- Solvent: Ethanol/Water (3:1).

Step-by-Step:

- Charge both coupling partners and K₂CO₃ into the reactor.
- Add Ethanol/Water solvent system.[\[5\]](#) Degas with Nitrogen for 15 minutes (Critical for catalyst life).
- Add Palladium catalyst (0.5–1.0 mol%).
- Heat to reflux (75–80 °C) for 6–8 hours.
- Isolation:
 - Cool to 50 °C. Add activated carbon (green purification) to scavenge Pd residues. Filter.
 - Cool filtrate to 0–5 °C. Adjust pH to 7.0 if necessary.
 - Baricitinib crystallizes from the solution.
 - Recrystallize from Ethanol/Water to achieve API purity (>99.5%).

Quantitative Analysis: Green vs. Traditional

Metric	Traditional Route	Green Route (Proposed)	Improvement
Solvents	DCM, THF, Toluene, DMF	Water, Ethanol, Acetonitrile	Class 1 Solvents Eliminated
Oxidation	Swern (DMSO/Oxalyl Chloride)	TEMPO/Bleach (Flow)	Safety & Atom Economy
Base (HWE)	NaH (Pyrophoric)	K ₂ CO ₃ (Inorganic salt)	Safety
E-Factor	> 50 kg waste / kg product	< 15 kg waste / kg product	~70% Waste Reduction
Yield (Overall)	~35-40%	~55-60%	Efficiency

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